

A Comprehensive Performance Showdown: Pigment Yellow 16 vs. Pigment Yellow 83

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 16*

Cat. No.: *B1584600*

[Get Quote](#)

In the vibrant world of organic pigments, both **Pigment Yellow 16** (PY 16) and Pigment Yellow 83 (PY 83) have carved out significant niches. This guide offers a detailed, data-driven comparison of their performance characteristics, providing researchers, scientists, and drug development professionals with the critical information needed for informed pigment selection.

At a Glance: Key Performance Differences

Pigment Yellow 83 generally exhibits superior lightfastness and heat stability compared to **Pigment Yellow 16**, making it a preferred choice for applications demanding high durability. However, **Pigment Yellow 16** can be a viable option where cost-effectiveness is a primary concern and the end-use application does not involve extreme environmental exposure.

Quantitative Performance Data

The following table summarizes the key performance indicators for **Pigment Yellow 16** and Pigment Yellow 83, based on available experimental data. It is important to note that direct comparative studies under identical conditions are limited, and performance can vary based on the specific grade, formulation, and application.

Performance Parameter	Pigment Yellow 16	Pigment Yellow 83	Test Method
Lightfastness (Blue Wool Scale)	4-7	6-8	ISO 105-B02
Heat Stability (°C)	160 - 240	200	Internal Testing
Chemical Resistance			
- Acid Resistance (5% HCl)	Good	Excellent	Internal Testing
- Alkali Resistance (5% NaOH)	Good	Excellent	Internal Testing
Oil Absorption (g/100g)	40-50	40-60	ISO 787-5
Fineness of Dispersion (Hegman)	5-6	6-7	ASTM D1210

In-Depth Performance Analysis

Lightfastness

Pigment Yellow 83 consistently demonstrates superior lightfastness, with Blue Wool Scale ratings typically in the 6-8 range. This makes it highly suitable for applications exposed to prolonged sunlight, such as automotive coatings and outdoor signage. **Pigment Yellow 16's** lightfastness is more variable, with ratings from 4 to 7, suggesting it is better suited for indoor applications or where some color change over time is acceptable.

Heat Stability

With a heat stability of around 200°C, Pigment Yellow 83 is a robust choice for processes involving elevated temperatures, such as in the manufacturing of certain plastics.^[1] **Pigment Yellow 16** has a lower heat stability, generally considered stable up to 160°C, although some sources indicate it can withstand up to 230-240°C for short durations. This limitation makes it less suitable for high-temperature plastic processing.

Chemical Resistance

Both pigments exhibit good resistance to acids and alkalis. However, Pigment Yellow 83 is generally considered to have excellent overall chemical resistance, making it a reliable choice for industrial coatings and applications where exposure to various chemicals is anticipated.^[1]

Dispersibility

The fineness of dispersion, a critical factor in achieving optimal color strength and gloss, is typically better for Pigment Yellow 83, with Hegman gauge readings often reaching 6-7. This indicates a finer particle size and easier incorporation into various media. **Pigment Yellow 16** generally shows good dispersibility, with Hegman values in the 5-6 range.

Experimental Protocols

To ensure accurate and reproducible performance evaluation, standardized testing methodologies are crucial. The following are detailed protocols for key experiments cited in this guide.

Lightfastness Testing (Adapted from ISO 105-B02)

Objective: To determine the resistance of the pigment to the fading effect of light.

Apparatus:

- Xenon arc lamp apparatus
- Blue Wool Scale standards (1-8)
- Grey Scale for assessing color change
- Sample holders

Procedure:

- **Sample Preparation:** Prepare a dispersion of the pigment in a suitable binder (e.g., acrylic resin) at a specified pigment-to-binder ratio. Apply the dispersion onto a standardized substrate to create a uniform film.

- Exposure: Mount the prepared samples and the Blue Wool Scale standards in the sample holders of the xenon arc lamp apparatus.
- Expose the samples to the xenon arc light under controlled conditions of irradiance, temperature, and humidity as specified in ISO 105-B02.[2]
- Evaluation: Periodically inspect the samples and compare their fading to that of the Blue Wool standards.
- The lightfastness rating is the number of the Blue Wool standard that shows a similar degree of fading to the test sample. The color change is assessed visually using the Grey Scale.

Heat Stability Testing

Objective: To determine the maximum temperature at which the pigment remains color-stable.

Apparatus:

- Laboratory oven with precise temperature control
- Colorimeter or spectrophotometer
- Heat-resistant substrate (e.g., aluminum panels)

Procedure:

- Sample Preparation: Prepare a dispersion of the pigment in a heat-resistant binder. Apply the dispersion onto the heat-resistant substrates.
- Initial Measurement: Measure the initial color coordinates (Lab*) of the dried samples using a colorimeter.
- Heating: Place the samples in the oven at a series of increasing temperatures (e.g., 160°C, 180°C, 200°C, 220°C, 240°C) for a specified duration (e.g., 10 minutes) at each temperature.
- Color Measurement: After each heating cycle, allow the samples to cool to room temperature and measure their color coordinates again.

- Evaluation: Calculate the color difference (ΔE) *between the initial and heated samples*. The heat stability is reported as the highest temperature at which the ΔE remains below a predefined threshold (e.g., $\Delta E^* < 3$).^[3]

Chemical Resistance Testing

Objective: To evaluate the pigment's resistance to chemical attack.

Apparatus:

- Glass beakers
- Pipettes
- Test solutions (e.g., 5% Hydrochloric Acid, 5% Sodium Hydroxide)
- Filter paper

Procedure:

- Sample Preparation: Prepare a dried powder sample of the pigment.
- Immersion: Immerse a weighed amount of the pigment powder in the test solution for a specified period (e.g., 24 hours) at room temperature.
- Observation: Observe any changes in the color of the pigment and the solution.
- Filtration and Evaluation: Filter the pigment, wash it with distilled water, and dry it. Compare the color of the treated pigment with an untreated sample to assess any color change. The staining of the filter paper is also noted.

Fineness of Dispersion Testing (Adapted from ASTM D1210)

Objective: To determine the degree of dispersion of the pigment in a liquid medium.

Apparatus:

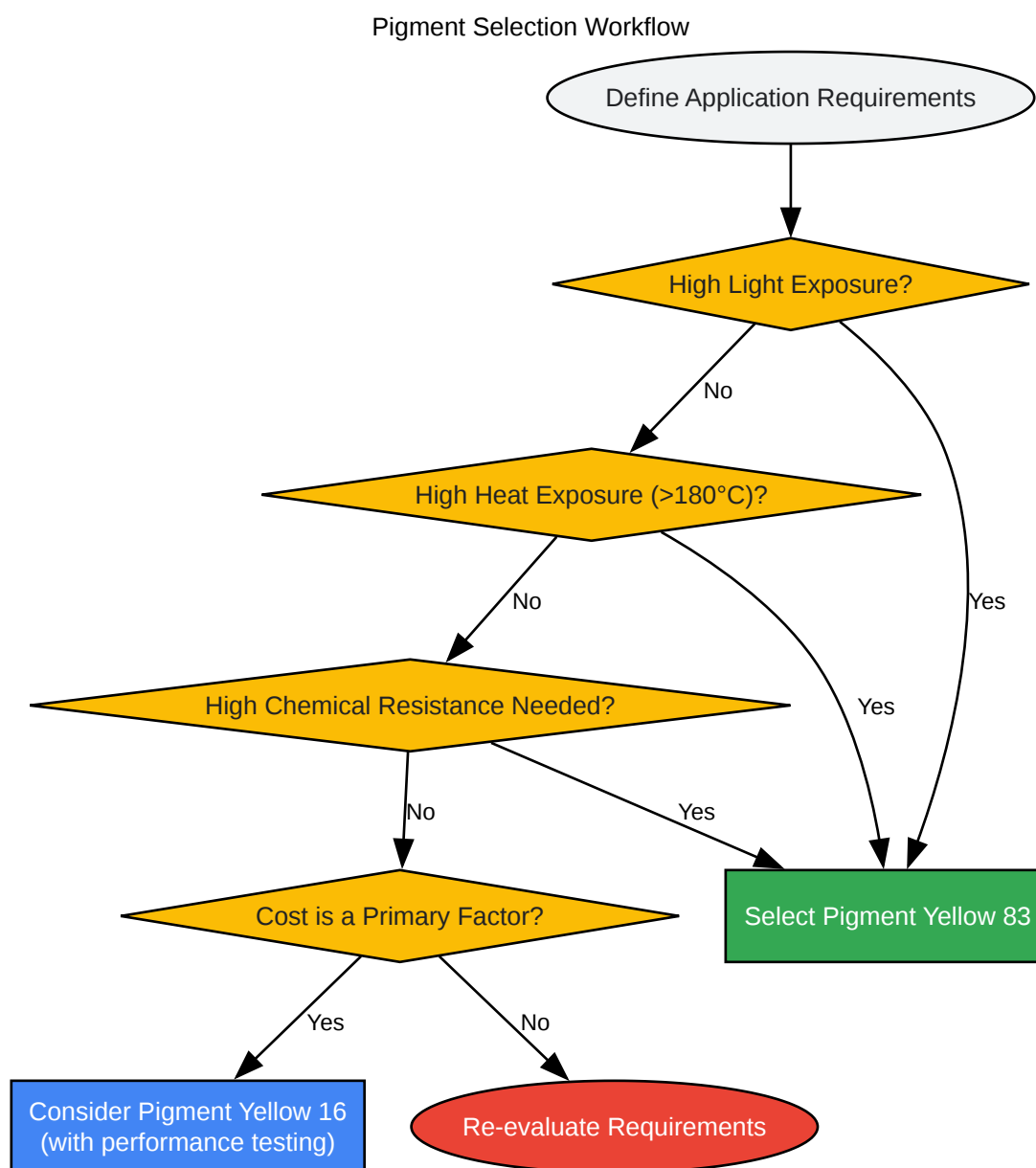
- Hegman gauge (grindometer)
- Scraper blade

Procedure:

- Sample Preparation: Prepare a dispersion of the pigment in a vehicle (e.g., linseed oil) to a paste-like consistency.
- Application: Place a small amount of the pigment paste at the deep end of the Hegman gauge channel.
- Drawdown: Hold the scraper blade firmly and draw the paste down the length of the channel at a steady rate.
- Evaluation: Immediately view the drawdown at a specific angle and lighting. The fineness of dispersion is the point on the scale where a significant number of coarse particles or streaks appear. The reading is taken in Hegman units or micrometers.[\[4\]](#)

Logical Workflow for Pigment Selection

The selection of an appropriate yellow pigment is a critical decision that impacts the final product's performance and longevity. The following diagram illustrates a logical workflow to guide researchers and professionals in choosing between **Pigment Yellow 16** and Pigment Yellow 83 based on key application requirements.



[Click to download full resolution via product page](#)

Caption: A decision tree for selecting between PY 16 and PY 83.

Signaling Pathway in Photodegradation

The fading of organic pigments upon light exposure is a complex process involving the absorption of photons and subsequent chemical reactions. The following diagram illustrates a simplified signaling pathway for the photodegradation of an azo pigment, a class to which both PY 16 and PY 83 belong.

Caption: Key steps in the light-induced fading of azo pigments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pigments.com [pigments.com]
- 2. testextextile.com [testextextile.com]
- 3. additivesforpolymer.com [additivesforpolymer.com]
- 4. nanotechindustrieprodukte.de [nanotechindustrieprodukte.de]
- To cite this document: BenchChem. [A Comprehensive Performance Showdown: Pigment Yellow 16 vs. Pigment Yellow 83]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1584600#performance-of-pigment-yellow-16-versus-pigment-yellow-83\]](https://www.benchchem.com/product/b1584600#performance-of-pigment-yellow-16-versus-pigment-yellow-83)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com